

Chemical Identity & Analytical Identification

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Compound Focus: Eupalestin

CAS No.: 73340-44-0

Cat. No.: S573310

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Eupalestin is a **polymethoxyflavone (PMF)**, a class of flavonoid known for various biological activities [1]. The key information on its identification is summarized below.

- Table 1: Core Chemical Information** | Property | Description | | :--- | :--- | | **IUPAC Name** | 5-Hydroxy-6,7,3',4',5'-pentamethoxyflavone (tentative, based on source data) | | **Molecular Formula** | Not explicitly stated, analysis required | | **Exact Mass** | 404.131 (based on $[M+Na]^+$ adduct) [1] | | **Classification** | Polymethoxyflavone | | **Plant Source** | *Ageratum conyzoides* L. (Babadotan) [1] |
- Table 2: Analytical Protocol from Literature** This table outlines the method used to identify **eupalestin** in a complex plant extract.

Method Parameter	Description
Technique	UPLC-ESI-QToF-MS (Ultra-Performance Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight Mass Spectrometry) [1]
Ionization Mode	Positive [1]
Observed Ion	$[M+Na]^+$ at m/z 404.131 [1]
Sample Matrix	Aqueous extract of <i>Ageratum conyzoides</i> leaves [1]

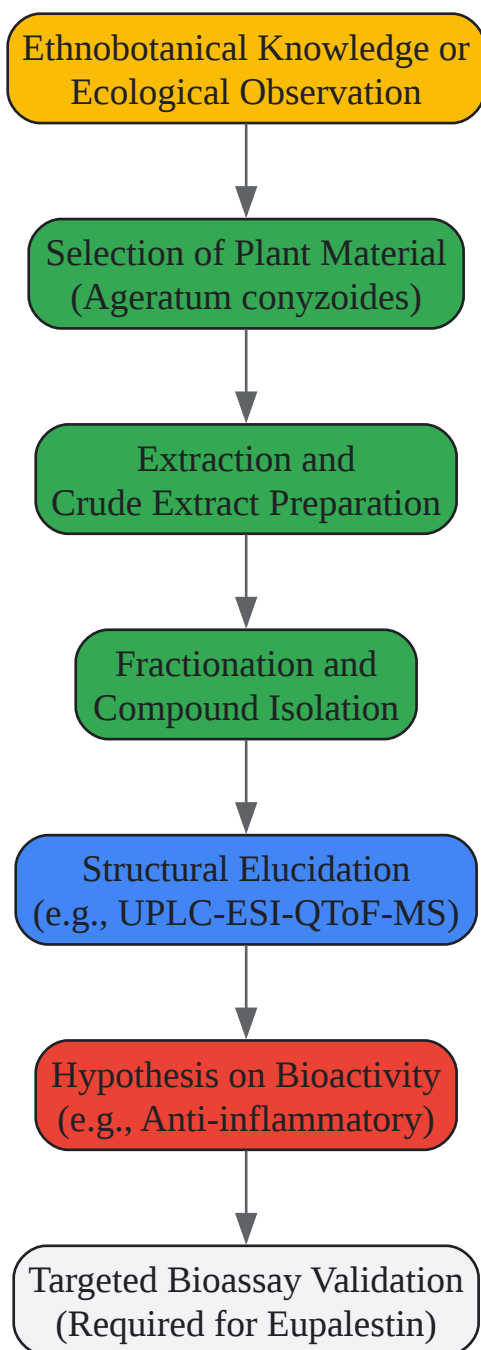
Method Parameter	Description
Key Step	Comparison of HRMS/MS (High-Resolution Tandem MS) data with theoretical mass and bibliographic information [1]

Potential Bioactivity and Research Context

While direct studies on **eupalestin** are scarce, the available evidence provides strong clues about its potential.

- **Anti-inflammatory Potential:** The research that identified **eupalestin** notes that the polymethoxyflavones detected in *Ageratum conyzoides* are reported to possess **anti-inflammatory and antinociceptive properties** [1]. This suggests **eupalestin** is a likely contributor to the plant's documented medicinal effects.
- **Traditional Use and Validation:** *Ageratum conyzoides* has a long history in traditional medicine across tropical regions for treating skin conditions, infections, and **inflammatory diseases** [1]. Pre-clinical studies on the plant's extracts corroborate its **anti-inflammatory, analgesic, and anti-arthritis properties** [1], providing a pharmacological context for its constituents like **eupalestin**.

The following diagram illustrates the general research workflow for discovering and initial characterization of a compound like **eupalestin** from a medicinal plant, based on the information available.

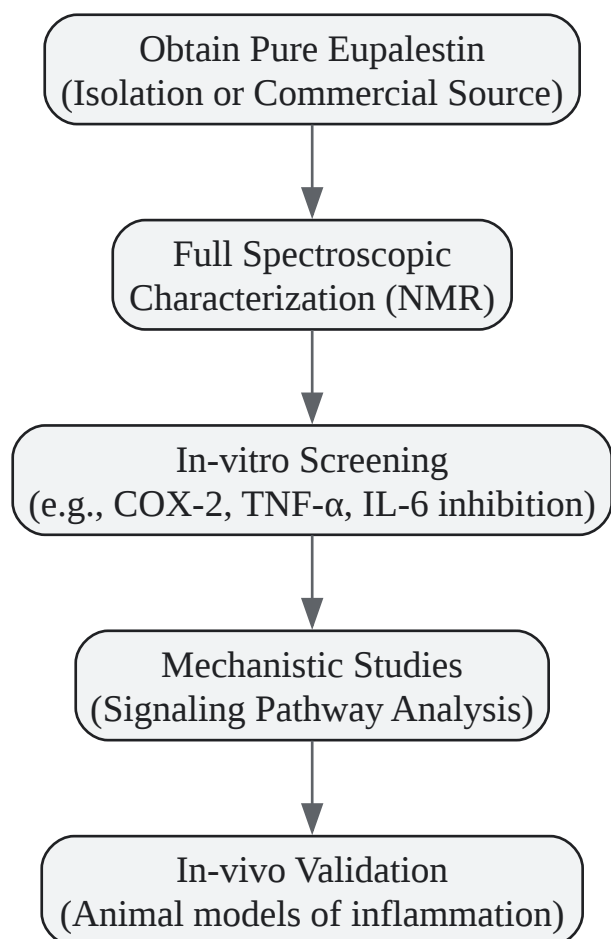


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A Path Forward for Research

To address the significant gaps in data, the following approaches would be necessary:

- **Deep-Literature Mining:** Search for "5,6,7,3',4',5'-pentamethoxyflavone" or "5-hydroxyhexamethoxyflavone" in specialized chemistry databases (e.g., SciFinder, Reaxys) for potentially older or more fundamental studies.
- **Dedicated Experimental Work:** Since comprehensive data is lacking, generating it through targeted research is essential. The workflow below outlines the key steps needed to fully characterize **eupalestin**'s biological profile.



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Key Takeaways

- **Eupalestin** is a polymethoxyflavone found in *Ageratum conyzoides*.
- It has been identified using advanced chromatographic and mass spectrometric techniques, but a full set of quantitative and spectroscopic data is not available in the searched literature.
- Its potential anti-inflammatory activity is inferred from the known properties of its chemical class and the plant it is derived from, but **direct experimental evidence is currently lacking**.

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References

1. Simultaneous identification and quantification of ... [sciencedirect.com]

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